

# 5-bromo-1H-indazol-3-ol safety and handling information

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## Compound of Interest

Compound Name: *5-bromo-1H-indazol-3-ol*

Cat. No.: *B1287638*

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## Hazard Identification and Core Toxicological Profile

**5-bromo-1H-indazol-3-ol** is a solid compound that presents multiple health hazards upon exposure. The primary risks are associated with its irritant properties and potential toxicity if ingested or inhaled. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its hazards.

## GHS Classification

The compound is classified with the signal word "Warning" and is associated with several hazard statements.<sup>[1]</sup> Understanding these classifications is the first step in a robust risk assessment.

Hazard Class	Category	Hazard Statement	GHS Code
Acute Toxicity, Oral	4	Harmful if swallowed	H302
Acute Toxicity, Inhalation	4	Harmful if inhaled	H332
Skin Corrosion/Irritation	2	Causes skin irritation	H315
Serious Eye Damage/Eye Irritation	2	Causes serious eye irritation	H319
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation	H335

Table 1: GHS Hazard Classification for **5-bromo-1H-indazol-3-ol**.[\[1\]](#)

## Interpreting the Hazards

The causality behind these classifications stems from the molecule's reactivity. As a halogenated heterocyclic compound, it can interact with biological macromolecules, leading to irritation and toxic effects.

- H302/H332 (Harmful if Swallowed/Inhaled): This indicates that significant adverse health effects can occur if the compound enters the body via ingestion or inhalation. The primary preventative measure is to strictly avoid creating and breathing dust and to prohibit eating, drinking, or smoking in the laboratory.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H315 (Causes Skin Irritation): Direct contact with the skin can lead to local inflammation, redness, or dermatitis. This necessitates the use of appropriate chemical-resistant gloves and a lab coat at all times.[\[5\]](#)[\[6\]](#)
- H319 (Causes Serious Eye Irritation): The eyes are particularly vulnerable. Even small amounts of dust can cause significant irritation, pain, and potential damage. This hazard underscores the mandatory use of safety glasses with side shields or chemical goggles.[\[5\]](#)[\[6\]](#)

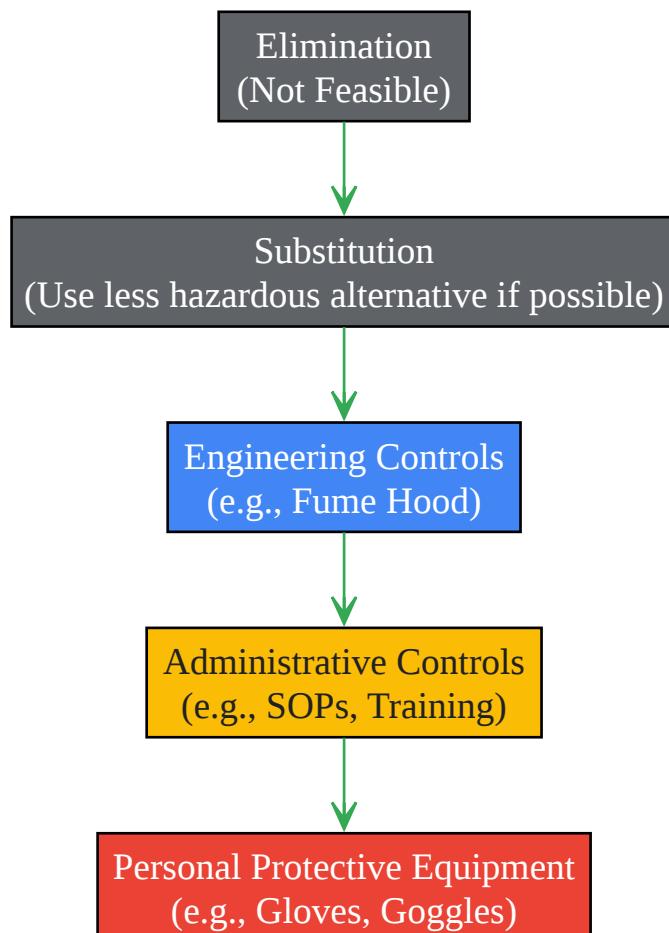
- H335 (May Cause Respiratory Irritation): Inhalation of the dust can irritate the nose, throat, and lungs, leading to coughing and shortness of breath. All handling of the solid compound must be performed in a certified chemical fume hood to prevent respiratory exposure.[2][5][6]

Caption: Relationship between chemical properties and primary hazards.

## Exposure Control and Personal Protection

A multi-layered approach, known as the Hierarchy of Controls, is the authoritative standard for mitigating exposure to hazardous chemicals. Personal Protective Equipment (PPE) is the final, but critical, line of defense.

Hierarchy of Controls for 5-bromo-1H-indazol-3-ol



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Caption: The Hierarchy of Controls model for risk reduction.

## Engineering Controls

These are the most effective controls as they isolate the hazard from the user.

- Chemical Fume Hood: All weighing and handling of **5-bromo-1H-indazol-3-ol** must be conducted inside a properly functioning and certified chemical fume hood. This is non-negotiable and serves to control respiratory exposure.[7][8]
- Eyewash Stations and Safety Showers: These must be readily accessible and located near the workstation.[6][7] Ensure they are tested regularly.

## Personal Protective Equipment (PPE)

The appropriate PPE must be worn at all times when handling this compound.

PPE Item	Specification	Rationale
Hand Protection	Nitrile rubber gloves. Inspect for integrity before each use.	Provides a barrier against skin contact, preventing irritation (H315).[3]
Eye Protection	Safety glasses with side-shields (ANSI Z87.1 or EN 166 compliant) or chemical splash goggles.	Protects against airborne dust particles causing serious eye irritation (H319).[4][6]
Skin and Body Protection	Fully buttoned laboratory coat. Wear full-length pants and closed-toe shoes.	Prevents accidental skin contact on arms and body.[6][8]
Respiratory Protection	Not typically required if work is performed within a certified fume hood.	The fume hood provides adequate respiratory protection from dust (H335, H332).[6]

Table 2: Required Personal Protective Equipment (PPE).

## Step-by-Step PPE Protocol

- Inspect: Before entering the lab, ensure all PPE is available and in good condition.
- Donning Order: First, put on the lab coat and fasten it completely. Next, put on safety glasses or goggles. Finally, put on gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
- Doffing Order: To prevent contamination, remove PPE in the reverse order. First, remove gloves using a technique that avoids touching the outside with bare skin. Then, remove the lab coat. Finally, remove eye protection.
- Hygiene: Wash hands thoroughly with soap and water after removing all PPE and before leaving the laboratory.<sup>[3][8]</sup>

## Safe Handling and Storage Procedures

Adherence to strict protocols during handling and storage is essential for preventing accidental exposure and maintaining the compound's integrity.

## Protocol for Handling Solid 5-bromo-1H-indazol-3-ol

- Preparation: Designate a specific area within the fume hood for handling. Cover the work surface with absorbent, disposable bench paper.
- Container Handling: Before opening, gently tap the container to settle the contents. Open the container slowly to avoid creating airborne dust.
- Weighing: Use a spatula to carefully transfer the desired amount of solid to a tared weigh boat or vessel. Avoid any scooping actions that could generate dust.
- Post-Handling: Securely close the primary container. Clean the spatula and any contaminated surfaces within the fume hood using a solvent-moistened wipe.
- Waste: Dispose of all contaminated materials (e.g., weigh boats, wipes, bench paper) in a designated hazardous waste container.<sup>[9]</sup>

## Storage Requirements

Proper storage is crucial for both safety and chemical stability.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][5] [10] A recommended storage temperature is between 2-8°C.[1][11]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, amines, and strong reducing agents.[6]
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and warnings.

## Emergency Procedures

Preparedness is key to mitigating the impact of an accident or exposure.

## First Aid Measures

Immediate and appropriate first aid is critical. Always seek medical attention after any exposure and provide the Safety Data Sheet (SDS) to the responding medical personnel.[9]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[5][10][12]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists.[6][10][12]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6][12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5][6][9]

Table 3: Emergency First Aid Procedures.

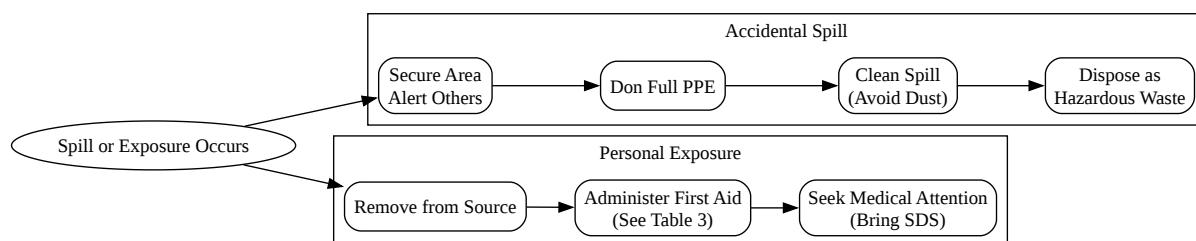
## Accidental Release Measures

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, but only through the fume hood system.
- Control: Prevent further spillage. Avoid generating dust at all costs.
- Clean-up: Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid. Place the material into a suitable, labeled container for hazardous waste disposal.[5][6]
- Decontaminate: Wash the spill area thoroughly with soap and water once the solid has been removed.

- Report: Report the incident to the appropriate laboratory or institutional safety officer.

## Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Use media suitable for the surrounding fire.[5][9]
- Hazards of Combustion: The compound is not considered a significant fire risk, but containers may burn.[5] Thermal decomposition can produce hazardous and corrosive fumes, including carbon oxides, nitrogen oxides, and hydrogen bromide.[6][10]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[9][10]



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